

N-Methyldiacetamide (CAS No. 1113-68-4): A Technical Guide to Material Safety

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Compound of Interest

Compound Name: *N-Methyldiacetamide*

Cat. No.: B072989

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document compiles the limited publicly available safety and property data for **N-Methyldiacetamide** (CAS No. 1113-68-4). This compound is not well-characterized, and a comprehensive, officially mandated Safety Data Sheet (SDS) from major suppliers with complete toxicological and safety data is not readily available. Users must exercise extreme caution, employ universal precautions for handling potentially hazardous materials, and assume responsibility for conducting a thorough risk assessment before use. Information from the closely related but distinct chemical, N-Methylacetamide (CAS No. 79-16-3), should not be substituted.

Chemical Identification and Physical Properties

N-Methyldiacetamide is an organic compound with the IUPAC name N-acetyl-N-methylacetamide. Due to its status as a rare or specialty chemical, comprehensive physical and chemical property data is sparse. The available information is summarized below.

Property	Value	Source
CAS Number	1113-68-4	[1][2]
Molecular Formula	C ₅ H ₉ NO ₂	[1][2][3]
Molecular Weight	115.13 g/mol	[1][3]
Synonyms	N-Acetyl-N-methylacetamide, Diacetamide, N-methyl-	[2]
Appearance	Colorless liquid	[2]
Melting Point	-25 °C	[2]
Boiling Point	192-194 °C	[2]
Density	1.06 g/cm ³	[2]
Vapor Pressure	1.07 mmHg at 25 °C	[2]
Flash Point	192-194 °C	[2]

Hazard Identification and Classification

The Globally Harmonized System (GHS) classification for **N-Methyldiacetamide** is limited. The primary hazard identified in available public databases is serious eye irritation.

Hazard Classification	GHS Code	Signal Word	Hazard Statement	Source
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation.[1]	[1]

Toxicological Data Summary:

Test Type	Result
Acute Oral Toxicity	Data not available
Acute Dermal Toxicity	Data not available
Acute Inhalation Toxicity	Data not available
Skin Corrosion/Irritation	Data not available
Carcinogenicity	Data not available
Mutagenicity	Data not available
Reproductive Toxicity	Data not available

Experimental Protocols

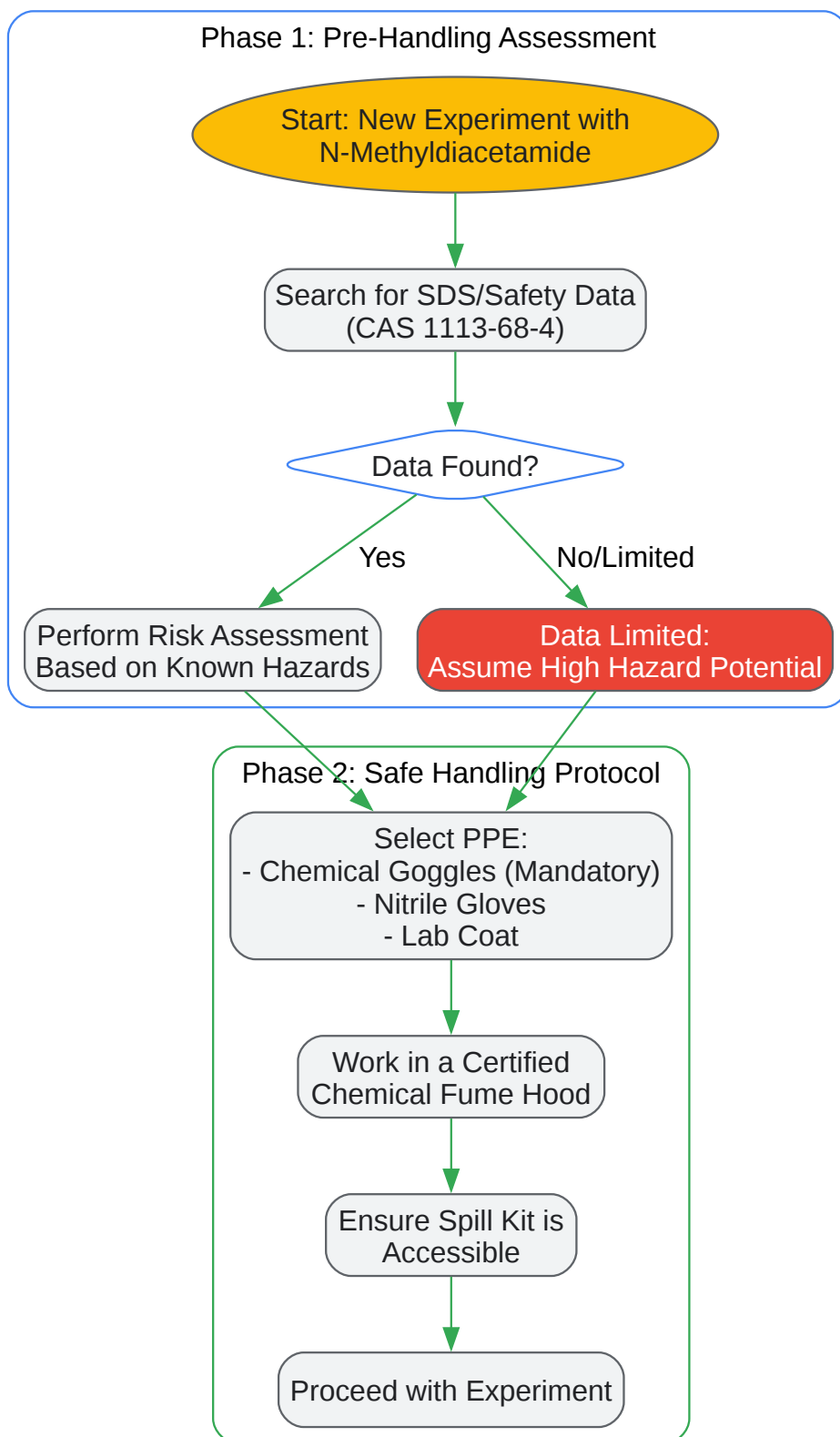
Detailed experimental protocols for the toxicological and safety testing of **N-Methyldiacetamide** are not available in the public domain. Standard methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) for testing chemicals, would typically be employed. For instance:

- OECD Test Guideline 405 (Acute Eye Irritation/Corrosion): This would be the standard protocol to experimentally confirm the H319 classification. The test involves applying the substance to the eye of an animal and observing for effects on the cornea, iris, and conjunctiva.

Given the lack of published studies, researchers must assume the substance is potentially hazardous and handle it accordingly.

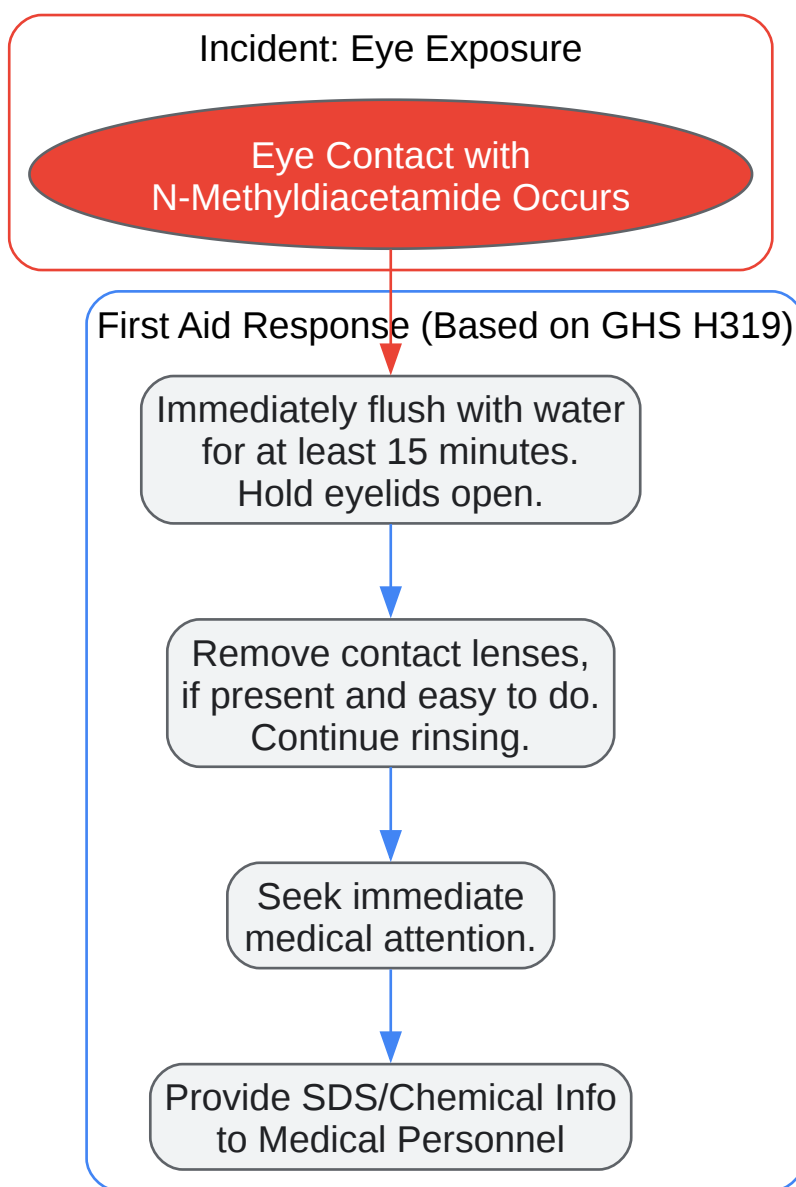
Logical and Experimental Workflows

Due to the scarcity of specific data, logical workflows for risk mitigation and response are critical. The following diagrams illustrate a conservative approach to handling chemicals with unknown hazards and the specific response to the known eye irritation hazard.



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Workflow for handling a chemical with limited safety data.



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First aid response protocol for eye exposure.

Handling and Storage

Given the limited data, stringent handling and storage protocols are required.

- **Engineering Controls:** Use only in a well-ventilated area, preferably within a certified chemical fume hood, especially if heating or aerosolizing the material. Ensure eyewash stations and safety showers are readily accessible.

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles are mandatory. A face shield may be appropriate if there is a significant splash risk.
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Change gloves immediately if contamination occurs.
 - Respiratory Protection: If working outside a fume hood or if vapors/aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Spill Response: Absorb spills with an inert material (e.g., vermiculite, sand) and place in a suitable, labeled container for chemical waste disposal. Avoid generating dust or vapors.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service. Do not dispose of down the drain or into the environment.

Conclusion

N-Methyldiacetamide (CAS No. 1113-68-4) is a compound with minimal available safety information, with the only formally identified hazard being serious eye irritation (H319). The absence of further data necessitates a highly conservative approach to its handling. All researchers, scientists, and drug development professionals must operate under the assumption of potential toxicity, utilize appropriate engineering controls and personal protective equipment, and perform a comprehensive, site-specific risk assessment prior to any experimental work.

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References

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